

# Personal protective equipment for handling AI-10-47

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## Compound of Interest

Compound Name: AI-10-47

Cat. No.: B8143755

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## Essential Safety and Handling Guide for AI-10-47

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling and disposal of **AI-10-47**, a small molecule inhibitor of the CBF $\beta$ -RUNX protein-protein interaction. The following procedural guidance is intended to be a primary resource for laboratory safety and chemical handling, ensuring the safe and effective use of this compound in a research setting.

## Personal Protective Equipment (PPE) and Engineering Controls

When handling **AI-10-47**, which is supplied as a solid powder, appropriate personal protective equipment and engineering controls are mandatory to prevent inhalation, ingestion, and skin contact.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Chemical splash goggles	Protects eyes from dust particles and potential splashes of solutions containing AI-10-47.
Hand Protection	Disposable Gloves	Nitrile gloves	Provides a barrier against skin contact. Should be changed frequently, and immediately if contaminated.
Body Protection	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or higher	NIOSH-approved	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of fine particles.

## Engineering Controls:

Control Type	Description
Ventilation	A certified chemical fume hood should be used when weighing or otherwise handling the solid form of AI-10-47 to minimize inhalation exposure.
Safety Equipment	An eyewash station and safety shower should be readily accessible in the laboratory where AI-10-47 is handled.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **AI-10-47** is provided below for easy reference.

Property	Value
Chemical Name	2-(pyridin-2-yl)-5-(trifluoromethoxy)-1H-benzo[d]imidazole
Molecular Formula	C <sub>13</sub> H <sub>8</sub> F <sub>3</sub> N <sub>3</sub> O
Molecular Weight	279.22 g/mol [1]
Appearance	Solid powder[2]
Solubility	Soluble in DMSO (100 mg/mL)[1]
Storage (Solid)	Store at 4°C, protect from light[1]
Storage (In solution)	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)[3]

## Operational Plans: Handling and Experimental Protocols

Strict adherence to the following protocols is essential for safe handling and obtaining reliable experimental results.

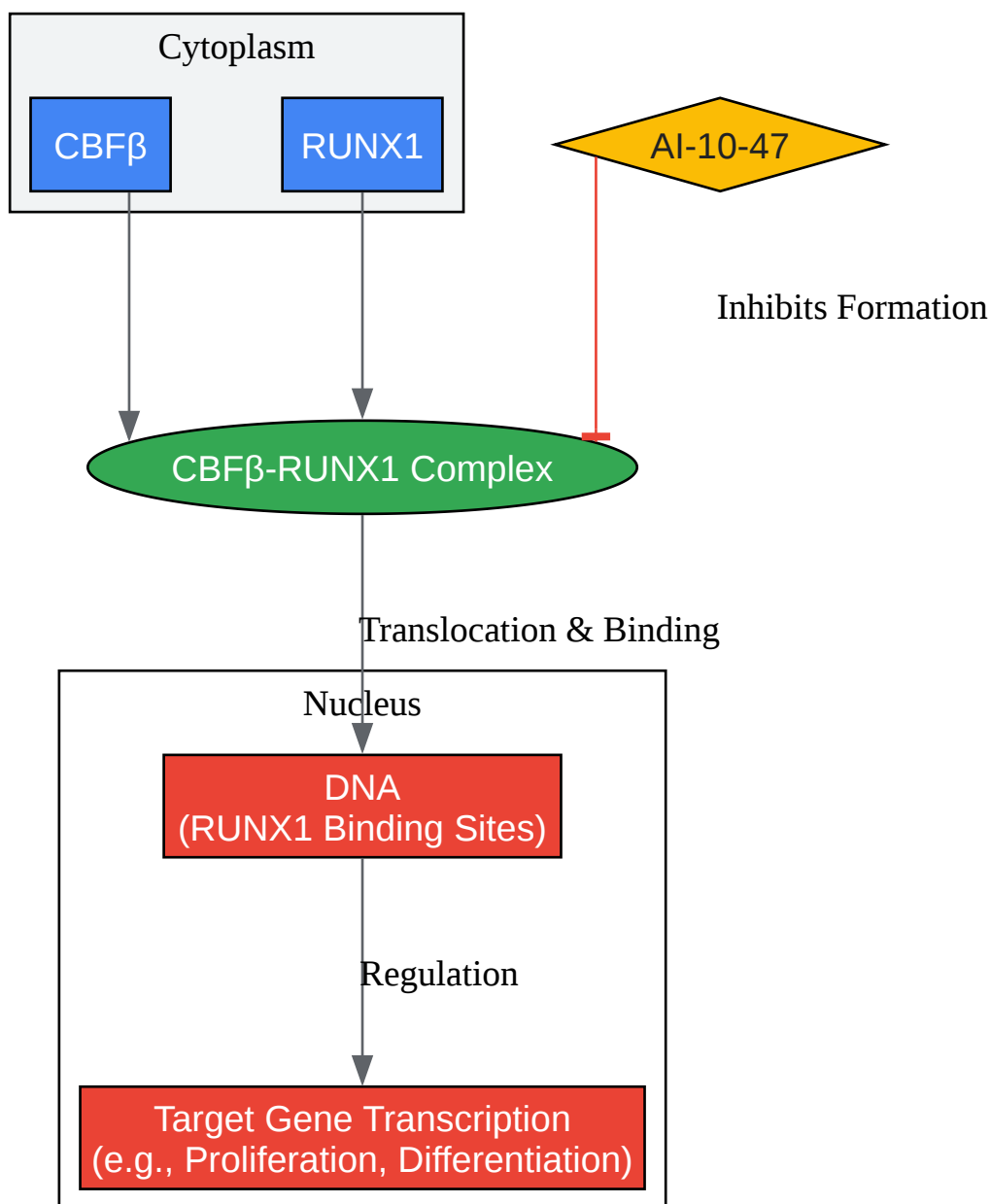
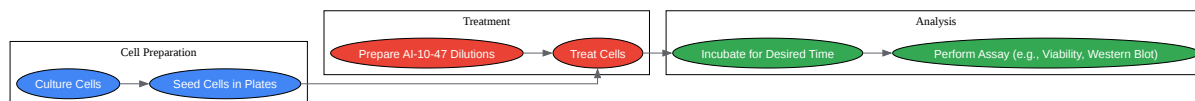
### Reconstitution of AI-10-47

- Preparation: Before opening, bring the vial of **AI-10-47** to room temperature.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the compound.
- Dissolution: Add the appropriate volume of dimethyl sulfoxide (DMSO) to the solid to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, dissolve 2.79 mg of **AI-10-47** in 1 mL of DMSO.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved.

- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C or -20°C, protected from light.

## Experimental Workflow: Cell-Based Assay

This protocol outlines a general procedure for treating cells with **AI-10-47** and assessing its effects.



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## References

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